

Isoprocarb-d3: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Isoprocarb-d3

Cat. No.: B12411325

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This in-depth technical guide provides comprehensive information on **Isoprocarb-d3**, a deuterated isotopologue of the carbamate insecticide Isoprocarb. This document details its chemical properties, mechanism of action, relevant experimental protocols, and the associated signaling pathways.

Core Data Presentation

Quantitative data for **Isoprocarb-d3** and its non-deuterated counterpart, Isoprocarb, are summarized below for easy comparison.

Property	Isoprocarb-d3	Isoprocarb
CAS Number	2662756-69-4[1]	2631-40-5
Molecular Formula	C ₁₁ H ₁₂ D ₃ NO ₂ [1][2]	C ₁₁ H ₁₅ NO ₂
Molecular Weight	196.26 g/mol [1]	193.24 g/mol [3][4]

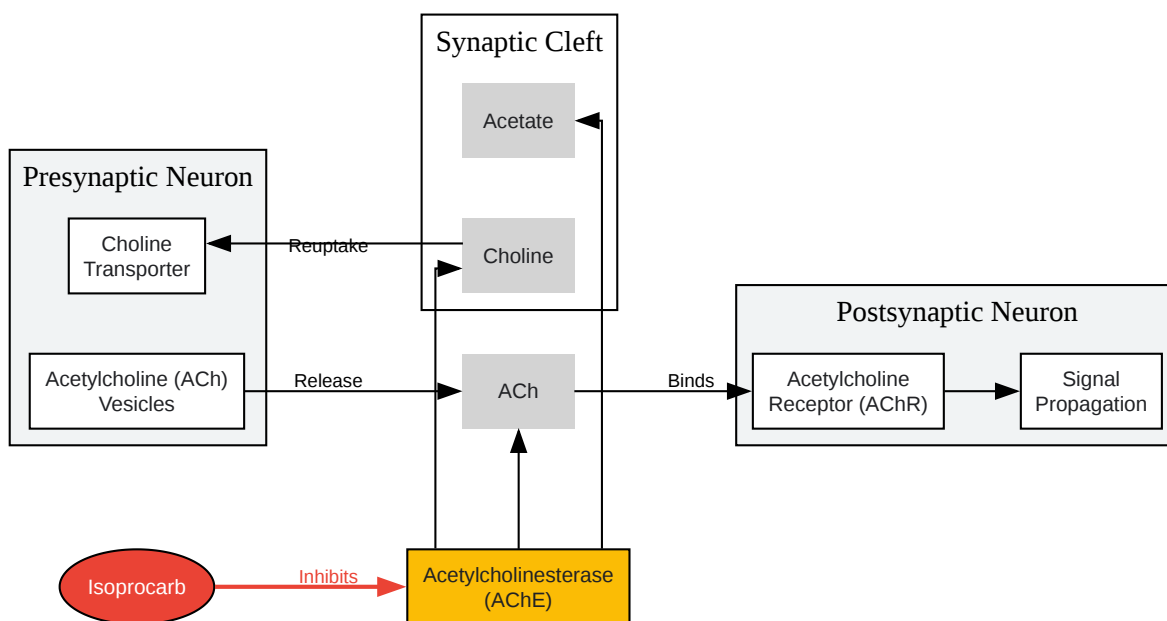
Mechanism of Action

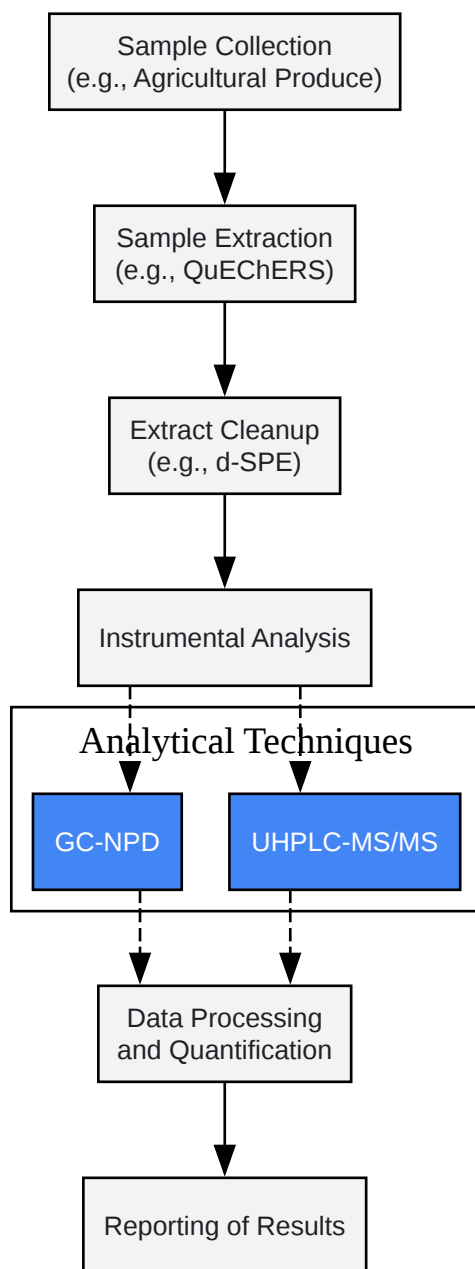
Isoprocarb, and by extension **Isoprocarb-d3**, functions as a potent inhibitor of the enzyme acetylcholinesterase (AChE).[1][4][5] AChE is a critical enzyme in the nervous system of insects and mammals, responsible for the breakdown of the neurotransmitter acetylcholine

(ACh) in the synaptic cleft.[6][7][8] By inhibiting AChE, Isoprocarb causes an accumulation of ACh at the synapse, leading to continuous stimulation of cholinergic receptors. This results in hyperexcitation, paralysis, and ultimately the death of the target insect pests.[8]

Signaling Pathway Disruption by Isoprocarb

The following diagram illustrates the normal cholinergic synapse signaling pathway and the point of disruption by Isoprocarb.





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